2-Chloro-p-xylene CAS number and properties

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Compound of Interest	
Compound Name:	*2-Chloro-p-xylene*
CAS No.:	*57030-73-6*
Cat. No.:	*B7801028*

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An In-depth Technical Guide to **2-Chloro-p-xylene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chloro-p-xylene** (CAS No: 95-72-7), a significant chemical intermediate in the synthesis of pharmaceuticals, pesticides, and dyes.[1][2] This document details its chemical and physical properties, safety and handling information, and key experimental protocols for its synthesis and analysis.

Chemical and Physical Properties

2-Chloro-p-xylene, also known as 2,5-dimethylchlorobenzene, is a colorless to nearly colorless liquid.[3] Its fundamental properties are summarized below for easy reference.

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Property	Value	Source(s)
CAS Number	95-72-7	[3][4][5]
Molecular Formula	C_8H_9Cl	[3][4][6]
Molecular Weight	140.61 g/mol	[3][4][6]
Appearance	Colorless to Almost colorless clear liquid	[3]
Boiling Point	186 - 187 °C	[2][7][8][9]
Melting Point	1.6 - 2 °C	[2][7][8][9]
Density	1.049 g/mL at 25 °C	[7][8]
Refractive Index	1.524 (at 20 °C)	[7][8]
Flash Point	57 - 67 °C (153 - 152.6 °F)	[7][8]
Water Solubility	42.1 mg/L	[7]
Vapor Pressure	0.843 mm Hg	[7]
Synonyms	2,5-Dimethylchlorobenzene, 1-Chloro-2,5-dimethylbenzene	[3][7]

Safety and Hazard Information

2-Chloro-p-xylene is classified as a flammable liquid and is harmful if swallowed or in contact with skin.[6][10] It is also a skin and eye irritant.[6][10] Appropriate personal protective equipment (PPE), including eye shields, gloves, and a suitable respirator, should be used when handling this chemical.[8]

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Hazard Class	GHS Classification	Hazard Statement(s)
Flammability	Flammable Liquid, Category 3	H226: Flammable liquid and vapor
Acute Toxicity	Acute Toxicity, Oral, Category 4	H302: Harmful if swallowed[6]
Skin Corrosion/Irritation	Skin Irritation, Category 2	H315: Causes skin irritation[6]
Eye Damage/Irritation	Serious Eye Irritation, Category 2A	H319: Causes serious eye irritation[6]

Experimental Protocols

Synthesis of **2-Chloro-p-xylene** via Chlorination

2-Chloro-p-xylene can be synthesized by the direct chlorination of p-xylene. To ensure that the primary product is the mono-chlorinated form and to minimize the formation of di-substituted products, the reaction is typically stopped at a low conversion rate (10-40%) of the starting p-xylene.[11]

Methodology:

- Reaction Setup: A mixture of p-xylene, a solvent such as methylene chloride, and a catalyst system is prepared in a suitable reaction vessel.[11] The catalyst can be a Lewis acid like aluminum chloride or ferric chloride, sometimes with a co-catalyst like phenyl sulfide.[11][12]
- Chlorination: Chlorine gas is bubbled through the reaction mixture at a controlled temperature, typically between 25 °C and 70 °C.[11]
- Monitoring: The reaction progress is monitored by analyzing aliquots, for instance, using gas chromatography (GC), to determine the conversion of p-xylene.[11]
- Workup: Once the desired conversion is achieved, the reaction is stopped. The crude product mixture is then washed, for example with water, to remove the catalyst and any acidic byproducts.[1]

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- Purification: Unreacted p-xylene and the solvent are removed by simple distillation.[11] The final product, **2-chloro-p-xylene**, can be further purified by vacuum distillation to achieve high purity (>98%).[11]

Analytical Method: Gas Chromatography (GC)

Gas chromatography is a standard method for analyzing the purity of **2-Chloro-p-xylene** and monitoring reaction progress.

Methodology:

- Sample Preparation: A dilute solution of the sample is prepared in a suitable solvent, such as carbon disulfide or methylene chloride.[13]
- Instrumentation: A gas chromatograph equipped with a flame ionization detector (GC-FID) is commonly used.[13] For structural confirmation and identification of byproducts, a mass spectrometer (GC-MS) can be employed.[14]
- Chromatographic Conditions:
  - Column: A suitable capillary column (e.g., a non-polar or semi-polar column) is chosen to separate xylene isomers and their chlorinated derivatives.
  - Carrier Gas: Helium or nitrogen is typically used as the carrier gas.
  - Temperature Program: An appropriate temperature gradient is established for the oven to ensure separation of all components.
  - Injector and Detector Temperature: The injector and detector are maintained at a high temperature to ensure vaporization of the sample and prevent condensation.
- Data Analysis: The resulting chromatogram is analyzed to determine the retention times and peak areas of the components. Purity is calculated based on the relative peak areas.[3] The identity of the peaks can be confirmed by comparing retention times with known standards or by analyzing the mass spectra from a GC-MS system.

Reactivity and Applications

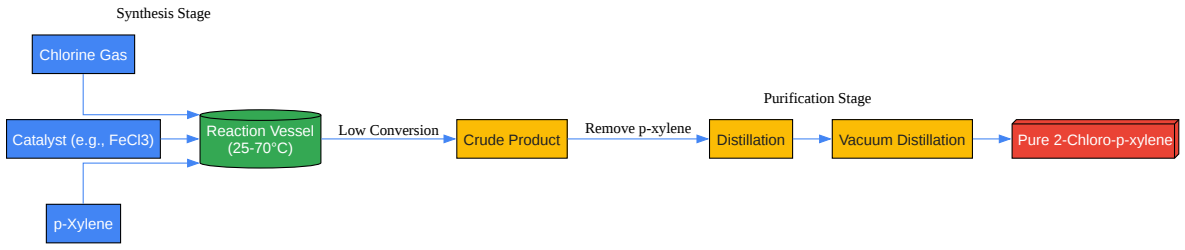
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2-Chloro-p-xylene serves as a versatile intermediate in organic synthesis.[2]

- Pesticide and Pharmaceutical Synthesis: It is a key building block in the manufacturing of various pesticides and pharmaceuticals.[1][2]
- Dye Production: The compound is also utilized in the synthesis of dyes and other chemical intermediates.[1]
- Further Chlorination: It can be used as a precursor for the production of dichlorinated p-xylenes, such as 2,5-dichloro-p-xylene, by further reaction with chlorine in the presence of a catalyst like anhydrous ferric chloride.[11][15]

Visualized Workflows

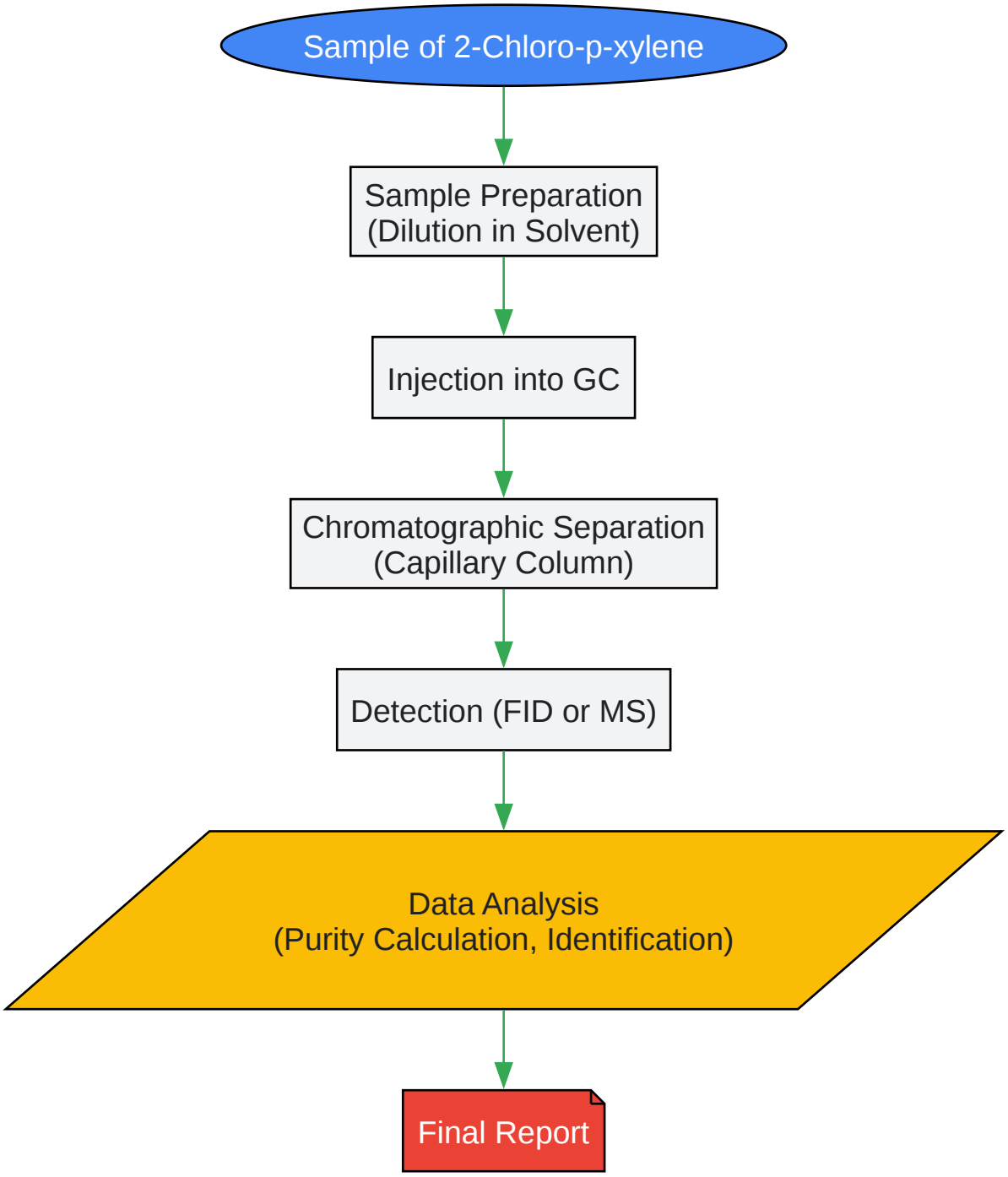
The following diagrams illustrate the logical flow of the synthesis and analysis of **2-Chloro-p-xylene**.



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Caption: Logical workflow for the synthesis and purification of **2-Chloro-p-xylene**.

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Caption: General workflow for the GC analysis of **2-Chloro-p-xylene**.

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References

- 1. krc.cecri.res.in [krc.cecri.res.in]
- 2. Page loading... [guidechem.com]
- 3. 2-Chloro-p-xylene | CymitQuimica [cymitquimica.com]
- 4. discofinechem.com [discofinechem.com]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. Chloro-p-xylene | C8H9Cl | CID 32883 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. parchem.com [parchem.com]
- 8. 2-氯-1,4-二甲苯 ≥99.0% | Sigma-Aldrich [sigmaaldrich.com]
- 9. 2-Chloro-1,4-dimethylbenzene | 95-72-7 [chemicalbook.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. US4608448A - Process for producing 2,5-dichloro-p-xylene - Google Patents [patents.google.com]
- 12. US4010214A - Process for the preparation of 2,5-dichloro-p-xylene - Google Patents [patents.google.com]
- 13. osha.gov [osha.gov]
- 14. ANALYTICAL METHODS - Toxicological Profile for Xylene - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 15. 2,5-DICHLORO-P-XYLENE | 1124-05-6 [chemicalbook.com]

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